

# An In-depth Technical Guide to the Physical Properties of Ethyl Carbazate Crystals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl carbazate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **ethyl carbazate** crystals. The information is curated for researchers, scientists, and professionals in drug development who utilize **ethyl carbazate** as a key reagent and building block in the synthesis of pharmaceuticals and other complex organic molecules. This document consolidates essential data on its physical characteristics, spectroscopic profile, and thermal behavior, supported by detailed experimental protocols.

## General Properties

**Ethyl carbazate**, also known as ethyl hydrazinecarboxylate, is a white to off-white crystalline solid.<sup>[1]</sup> It is a versatile bifunctional molecule containing both a hydrazine and a carbamate group, making it a valuable intermediate in organic synthesis.<sup>[2]</sup>

Table 1: General and Physical Properties of **Ethyl Carbazate**

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1][3][4]
Molecular Weight	104.11 g/mol	[3][4]
Appearance	White to off-white crystalline solid/powder	[1][5]
Melting Point	44-48 °C	[2][3][4][5]
Boiling Point	108-110 °C at 22 mmHg	[3][5]
Solubility	Very soluble in water; Soluble in ethanol	[1][3][5]
Density	~1.27 g/cm <sup>3</sup> (rough estimate)	[5]
Flash Point	86 °C (187 °F) - closed cup	[4][5]

## Crystallographic Data

While the crystal structure of various metal complexes of **ethyl carbazate** has been reported as monoclinic with a P2<sub>1</sub>/n space group, detailed crystallographic data for pure **ethyl carbazate** crystals is not readily available in the reviewed literature.[2] However, analysis of related carbazate structures, such as tert-butyl carbazate, which also crystallizes in a monoclinic system (P2<sub>1</sub>/c space group), suggests a complex hydrogen-bonding network is likely a key feature of the **ethyl carbazate** crystal lattice.

## Spectroscopic Properties

Spectroscopic analysis is fundamental to confirming the identity and purity of **ethyl carbazate**.

Table 2: Spectroscopic Data for **Ethyl Carbazate**

Technique	Key Peaks / Shifts
$^1\text{H}$ NMR	Data not explicitly found in search results.
$^{13}\text{C}$ NMR	Data available, but specific shifts not detailed in search results.[6]
Infrared (IR)	Characteristic peaks for N-H, C=O, C-O, and C-N bonds are expected.

## Thermal Properties

Thermal analysis provides critical information regarding the stability and decomposition profile of **ethyl carbazate**.

Table 3: Thermal Analysis Data for **Ethyl Carbazate**

Technique	Observation	Temperature Range (°C)
Differential Scanning Calorimetry (DSC)	Endothermic peak corresponding to melting.	44 - 48
Thermogravimetric Analysis (TGA)	Onset of decomposition.	Data not explicitly found in search results.

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **ethyl carbazate** crystals.

### Melting Point Determination

The melting point is a crucial indicator of purity.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **ethyl carbazate** crystals is packed into a capillary tube to a height of 2-3 mm.[7]

- Apparatus: A calibrated digital melting point apparatus is used.
- Procedure:
  - The capillary tube is placed in the heating block of the apparatus.
  - The temperature is ramped up quickly to approximately 10-15 °C below the expected melting point (around 30-35 °C).
  - The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.
  - The temperature at which the first liquid appears (onset) and the temperature at which the entire sample becomes liquid (completion) are recorded as the melting range. For a pure sample, this range is typically narrow (0.5-1.0 °C).<sup>[3]</sup>

## Thermal Analysis

### 5.2.1. Differential Scanning Calorimetry (DSC)

DSC is employed to measure heat flow associated with thermal transitions.

Methodology:

- Sample Preparation: Approximately 2-5 mg of **ethyl carbazate** is accurately weighed into an aluminum DSC pan. The pan is hermetically sealed.<sup>[2]</sup>
- Apparatus: A calibrated DSC instrument, such as a TA Instruments Q2000, is used under a nitrogen atmosphere (purge rate of 50 mL/min).<sup>[8]</sup>
- Procedure:
  - An empty, sealed aluminum pan is used as a reference.
  - The sample is heated at a constant rate, typically 10 °C/min, over a temperature range that encompasses the melting point (e.g., 25 °C to 100 °C).
  - The heat flow to the sample is measured relative to the reference, and the resulting thermogram is analyzed to determine the onset temperature and the peak of the melting

endotherm.

### 5.2.2. Thermogravimetric Analysis (TGA)

TGA measures changes in mass as a function of temperature.

Methodology:

- Sample Preparation: Approximately 5-10 mg of **ethyl carbazate** is placed in a ceramic or platinum TGA pan.[\[9\]](#)
- Apparatus: A calibrated TGA instrument is used under a nitrogen atmosphere.
- Procedure:
  - The sample is heated at a constant rate, typically 10 °C/min, over a broad temperature range (e.g., 25 °C to 600 °C).
  - The mass of the sample is continuously monitored. The resulting TGA curve plots mass loss versus temperature, indicating the thermal stability and decomposition profile of the compound.

## Spectroscopic Analysis

### 5.3.1. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the functional groups present in the molecule.

Methodology:

- Sample Preparation (Attenuated Total Reflectance - ATR): A small amount of the crystalline **ethyl carbazate** powder is placed directly onto the ATR crystal.[\[10\]](#)
- Apparatus: An FTIR spectrometer equipped with a diamond ATR accessory.
- Procedure:
  - A background spectrum of the clean, empty ATR crystal is collected.

- The sample is placed on the crystal, and pressure is applied to ensure good contact.
- The sample spectrum is recorded, typically in the range of 4000-400  $\text{cm}^{-1}$ . The background spectrum is automatically subtracted.

### 5.3.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

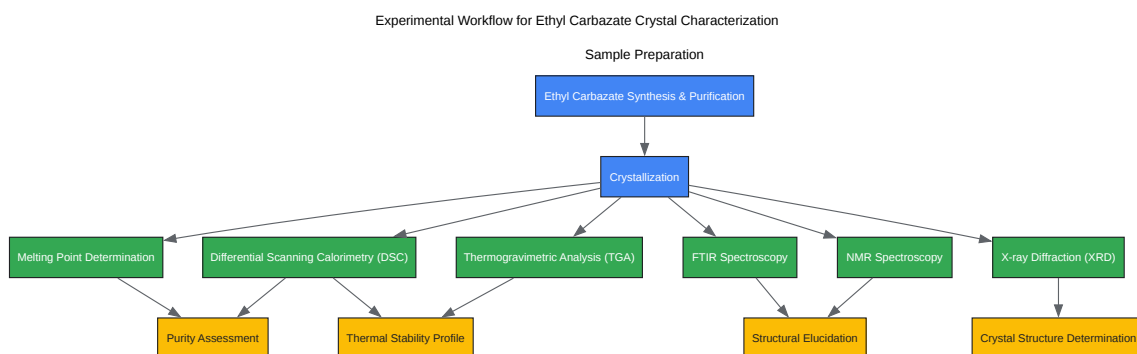
NMR spectroscopy provides detailed information about the molecular structure.

Methodology:

- Sample Preparation: Approximately 10-20 mg of **ethyl carbazate** is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ) in an NMR tube.
- Apparatus: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Procedure:
  - The sample is placed in the spectrometer.
  - $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of experiments for the comprehensive characterization of **ethyl carbazate** crystals.



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Caption: Characterization workflow for **ethyl carbazate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Ethyl Carbazate Crystals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149075#physical-properties-of-ethyl-carbazate-crystals]

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